An In-depth Technical Guide to Piperazine Dihydrobromide: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Piperazine dihydrobromide*
CAS No.:	*59813-05-7*
Cat. No.:	*B1304940*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **piperazine dihydrobromide**, a significant compound in pharmaceutical and veterinary sciences. It delves into its fundamental chemical properties, synthesis, analytical methodologies, and its primary application as an anthelmintic agent. This document is intended to serve as a valuable resource for professionals engaged in research and development within the life sciences.

Core Chemical and Physical Properties

Piperazine dihydrobromide is the dihydrobromide salt of piperazine, a heterocyclic amine. The addition of two hydrobromic acid molecules to the basic nitrogen atoms of the piperazine ring results in a stable, water-soluble salt.

Molecular Formula and Weight

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The chemical formula for **piperazine dihydrobromide** is $C_4H_{12}Br_2N_2$[1]. Its molecular weight is approximately 247.96 g/mol [1][2]. The parent compound, piperazine, has a molecular formula of $C_4H_{10}N_2$ and a molar mass of 86.138 g·mol^{-1}[3].

Structural Representation

The structure consists of a six-membered ring containing two nitrogen atoms at opposite positions, with each nitrogen atom bonded to a hydrogen and two carbon atoms. In the dihydrobromide salt, two molecules of hydrogen bromide (HBr) donate their protons to the lone pairs of the nitrogen atoms.

Physicochemical Data Summary

A summary of the key quantitative data for **piperazine dihydrobromide** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	$C_4H_{12}Br_2N_2$	PubChem[1], Alfa Chemistry[2]
Molecular Weight	247.96 g/mol	PubChem[1], Alfa Chemistry[2]
CAS Number	59813-05-7	PubChem[1]
Appearance	White to almost white powder or crystals	Alfa Chemistry[2]
Melting Point	360 °C (decomposes)	Alfa Chemistry[2]
Solubility	Freely soluble in water	Wikipedia[3]
IUPAC Name	piperazine;dihydrobromide	PubChem[1]
InChI Key	UXWKNNJFYZFNDI-UHFFFAOYSA-N	PubChem[1]
SMILES	C1CNCCN1.Br.Br	PubChem[1]

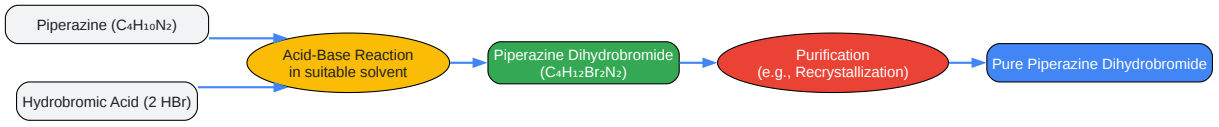
Synthesis and Manufacturing Considerations

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The synthesis of **piperazine dihydrobromide** is a straightforward acid-base reaction. The process involves the reaction of piperazine with hydrobromic acid.

General Synthesis Pathway

The synthesis of piperazine itself can be achieved through several industrial methods, such as the reaction of alcoholic ammonia with 1,2-dichloroethane. Once piperazine is obtained, it is treated with a stoichiometric amount of hydrobromic acid to form the dihydrobromide salt. The reaction is typically carried out in a suitable solvent, from which the product can be precipitated and purified.



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Caption: General synthesis workflow for **piperazine dihydrobromide**.

Experimental Protocol: Laboratory-Scale Synthesis

Materials:

- Piperazine (1.0 eq)
- 48% Hydrobromic acid (2.1 eq)
- Ethanol
- Diethyl ether

Procedure:

- Dissolve piperazine in a minimal amount of ethanol.

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- Slowly add 48% hydrobromic acid to the piperazine solution with constant stirring. The reaction is exothermic, so cooling in an ice bath is recommended.
- Continue stirring for 30 minutes after the addition is complete.
- The **piperazine dihydrobromide** will precipitate out of the solution. If precipitation is slow, the solution can be cooled further or a small amount of diethyl ether can be added as an anti-solvent.
- Collect the precipitate by vacuum filtration and wash with a small amount of cold ethanol, followed by diethyl ether.
- Dry the product under vacuum to obtain pure **piperazine dihydrobromide**.

Analytical Methods for Characterization

A variety of analytical techniques can be employed to confirm the identity and purity of **piperazine dihydrobromide**. These methods are crucial for quality control in pharmaceutical manufacturing.

Spectroscopic Techniques

- Infrared (IR) Spectroscopy: To confirm the presence of characteristic functional groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy can be used to elucidate the molecular structure.

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are powerful tools for assessing the purity of piperazine and its salts[4]. Methods often involve derivatization to improve detection by UV or other detectors[5].

Titration

An acid-base titration can be used to determine the purity of the salt by assaying the piperazine content.

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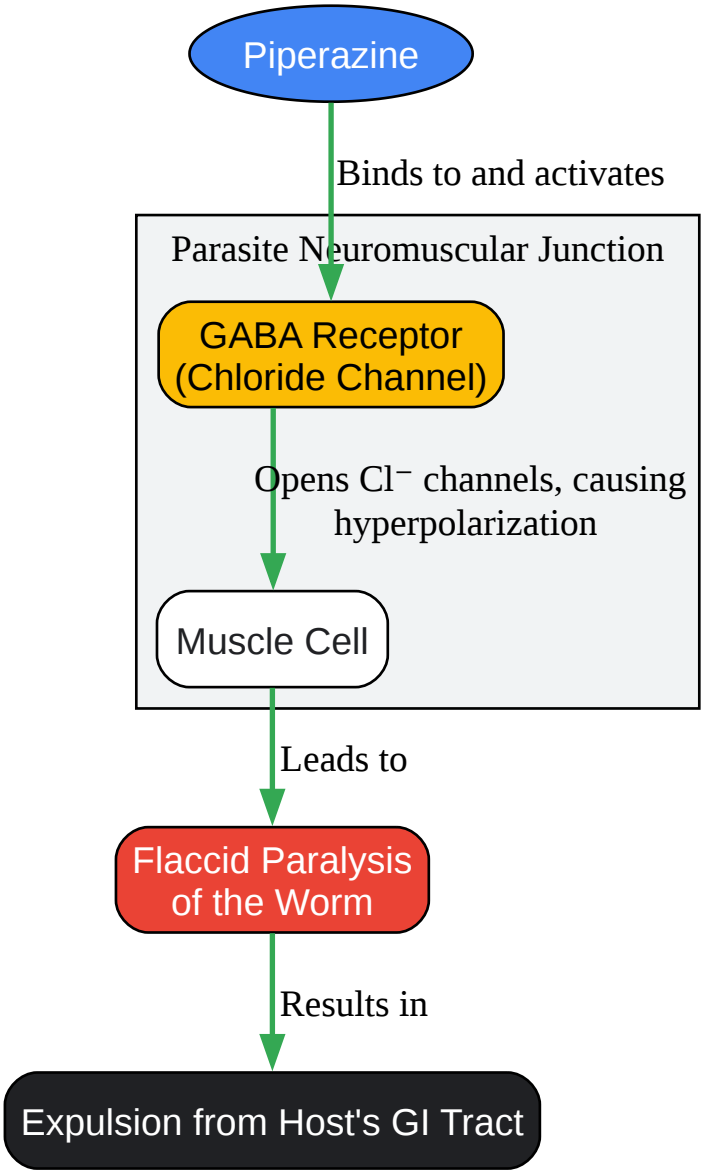
Applications in Drug Development

The primary and most well-established application of piperazine and its salts, including the dihydrobromide, is as an anthelmintic agent for the treatment of parasitic worm infections in both humans and animals[6].

Mechanism of Anthelmintic Action

Piperazine acts as a GABA (gamma-aminobutyric acid) receptor agonist in nematodes[6][7]. This leads to the opening of chloride channels in the muscle cells of the parasite, causing hyperpolarization of the nerve membrane and subsequent flaccid paralysis[7][8][9]. The paralyzed worms are then expelled from the host's gastrointestinal tract by normal peristalsis[7].

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- To cite this document: BenchChem. [An In-depth Technical Guide to Piperazine Dihydrobromide: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304940/docs#an-in-depth-technical-guide-to-piperazine-dihydrobromide-properties-synthesis-and-applications]

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